

# 8-Bromooctanoic acid hydrolysis to 8-hydroxyoctanoic acid

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

Get Quote

## Chemical Characterization

The table below summarizes the key identifiers and physical properties for the reactant and product, which are crucial for reaction setup, monitoring, and purification.

Property	8-Bromooctanoic Acid	8-Hydroxyoctanoic Acid
CAS Number	17696-11-6 [1] [2] [3]	764-89-6 [4]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> BrO <sub>2</sub> [1] [2] [3]	C <sub>8</sub> H <sub>16</sub> O <sub>3</sub> [4]
Molecular Weight	223.11 g/mol [2] [3] [5]	160.21 g/mol [4]
Melting Point	35-37 °C (lit.) [1] [3]	Information Missing
Boiling Point	147-150 °C/2 mmHg (lit.) [1] [3]	Information Missing
Appearance	White to cream crystalline powder [3]	Information Missing

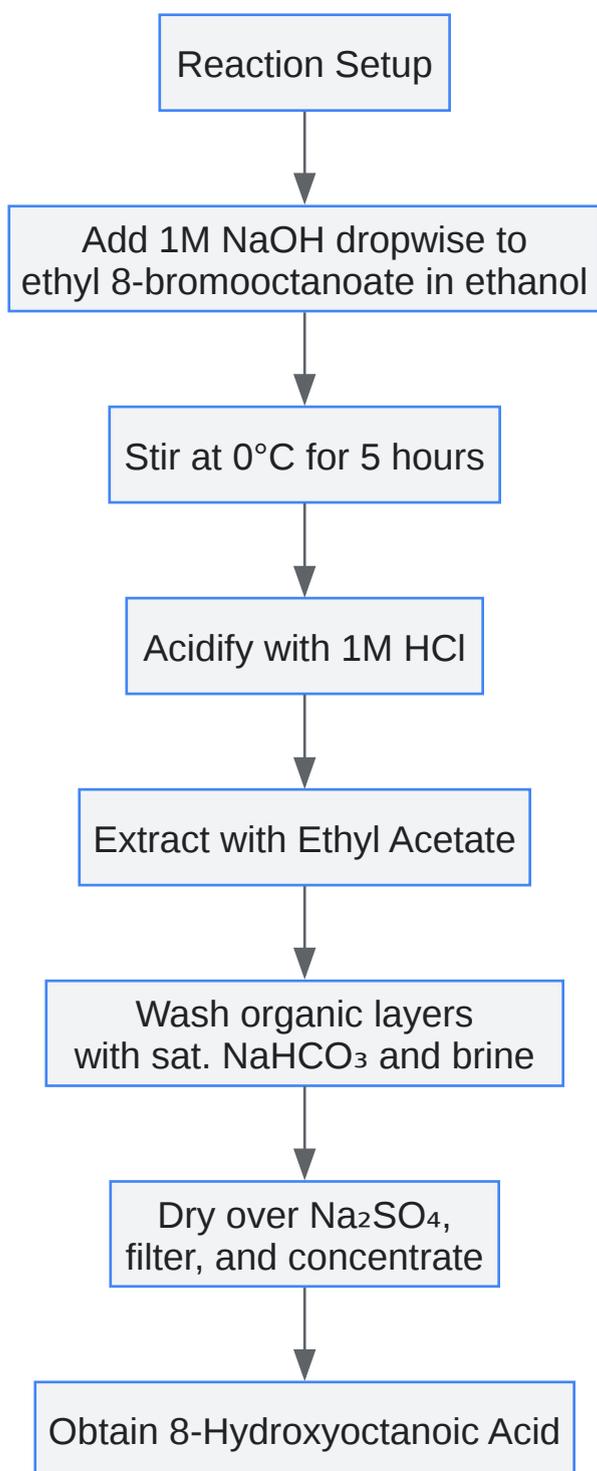
## Safety and Handling Information

**8-Bromooctanoic acid** is a **corrosive** substance and requires strict safety measures to handle.

- **Hazard Statements:** H314 - Causes severe skin burns and eye damage [3] [6].
- **Precautionary Measures:** Use personal protective equipment (PPE) including **eyeshields, faceshields, gloves**, and a respirator if dust is generated [1] [3].
- **Storage:** Store sealed in a dry place at room temperature. It is classified as a **combustible, corrosive hazardous material** [1] [3] [6].

## Detailed Experimental Protocol for Hydrolysis

The following procedure for synthesizing 8-Hydroxyoctanoic acid is adapted from a referenced synthesis method [3]. The workflow involves a hydrolysis reaction under basic conditions, followed by acidification to obtain the final product.



[Click to download full resolution via product page](#)

## Procedure

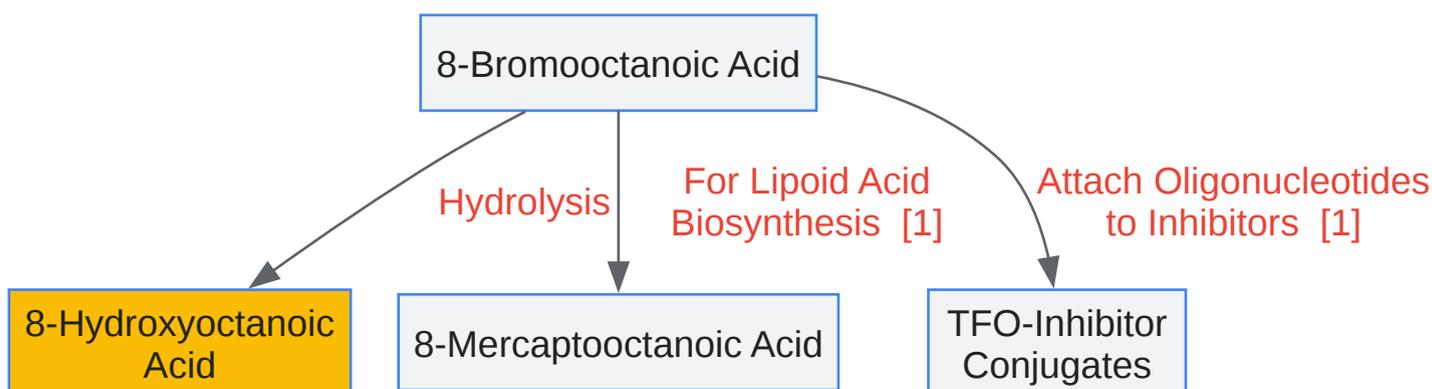
- **Reaction Setup:** In a round-bottom flask equipped for stirring, dissolve 1.0 g (approximately 4.5 mmol) of ethyl 8-bromooctanoate in 10 mL of ethanol and cool the mixture to 0°C in an ice bath [3].
- **Hydrolysis:** Slowly add 3.98 mL of 1M sodium hydroxide (NaOH) solution dropwise to the stirred, cooled solution [3].
- **Stirring:** Continue stirring the reaction mixture at 0°C for 5 hours. Monitoring by TLC is recommended to track reaction completion [3].
- **Acidification:** Once the reaction is complete, carefully acidify the mixture to pH ~1-2 using 1M hydrochloric acid (HCl) solution [3].
- **Extraction:** Extract the acidified aqueous mixture three times with ethyl acetate (3 x 10 mL) [3].
- **Washing:** Combine the organic layers and wash them sequentially with saturated sodium bicarbonate solution (2 x 20 mL) and saturated sodium chloride (brine) solution (2 x 20 mL) [3].
- **Drying and Concentration:** Dry the combined organic layer over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filter off the solid, and concentrate the filtrate under reduced pressure using a rotary evaporator [3].
- **Product:** This should yield 8-Hydroxyoctanoic acid as a colorless oil. The reported yield for this method is 97% [3].

## Key Application Notes

- **Carbon Source:** Research indicates that using **ethanol** as a carbon source can significantly improve the activity of cytochrome P450 enzymes in biological systems for this hydroxylation. If you are developing a biocatalytic route, this is a critical factor [7].
- **Cofactor Limitation:** In enzymatic syntheses, the availability of **heme**, a cofactor for P450 enzymes, has been identified as a limiting factor. Supplementing with hemin may improve yields [7].

## Applications in Research

**8-Bromooctanoic acid** is a versatile building block in organic synthesis. The diagram below illustrates its role in forming other valuable compounds.



Click to download full resolution via product page

- **Precursor to 8-Mercaptooctanoic Acid:** It serves as a starting material for synthesizing 8-mercaptooctanoic acid, which is used in the biosynthesis of **lipic acid**, an essential cofactor [1].
- **Bioconjugation:** It is used to attach triple helix-forming oligonucleotides (TFOs) to inhibitors, creating complex molecules for biochemical research [1].
- **Industrial Relevance:** Terminally hydroxylated fatty acids like 8-hydroxyoctanoic acid have broad applications and are considered industrially relevant. They can be produced de novo in engineered yeast strains from glucose or ethanol [7].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
2. - 8 | CAS 17696-11-6 | SCBT - Santa Cruz... Bromooctanoic Acid [scbt.com]
3. 8-Bromooctanoic acid | 17696-11-6 [chemicalbook.com]
4. 8-Hydroxyoctanoic acid [webbook.nist.gov]
5. - 8 (17696-11-6) 1H NMR spectrum Bromooctanoic acid [chemicalbook.com]
6. 17696-11-6|8-Bromooctanoic acid|BLD Pharm [bldpharm.com]
7. [sciencedirect.com/science/article/pii/S221403011930015X](https://www.sciencedirect.com/science/article/pii/S221403011930015X) [sciencedirect.com]

To cite this document: Smolecule. [8-Bromooctanoic acid hydrolysis to 8-hydroxyoctanoic acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b666759#8-bromooctanoic-acid-hydrolysis-to-8-hydroxyoctanoic-acid>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)